

An In-depth Technical Guide to C.I. Reactive Red 11

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Compound of Interest

Compound Name: reactive red 11

Cat. No.: B576935

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For Researchers, Scientists, and Drug Development Professionals

Abstract

C.I. **Reactive Red 11** is a synthetic monoazo dye recognized for its vibrant red hue and its application in the textile industry for dyeing cellulosic fibers. This technical guide provides a comprehensive overview of its chemical and physical properties, manufacturing process, and toxicological profile. Notably, this document details an experimental protocol for the microbial degradation of **Reactive Red 11**, a critical aspect of its environmental impact and remediation. While direct applications in drug development are not documented, its interactions with biological systems, particularly enzymatic degradation, are of significant interest to researchers in toxicology and bioremediation.

Core Chemical and Physical Properties

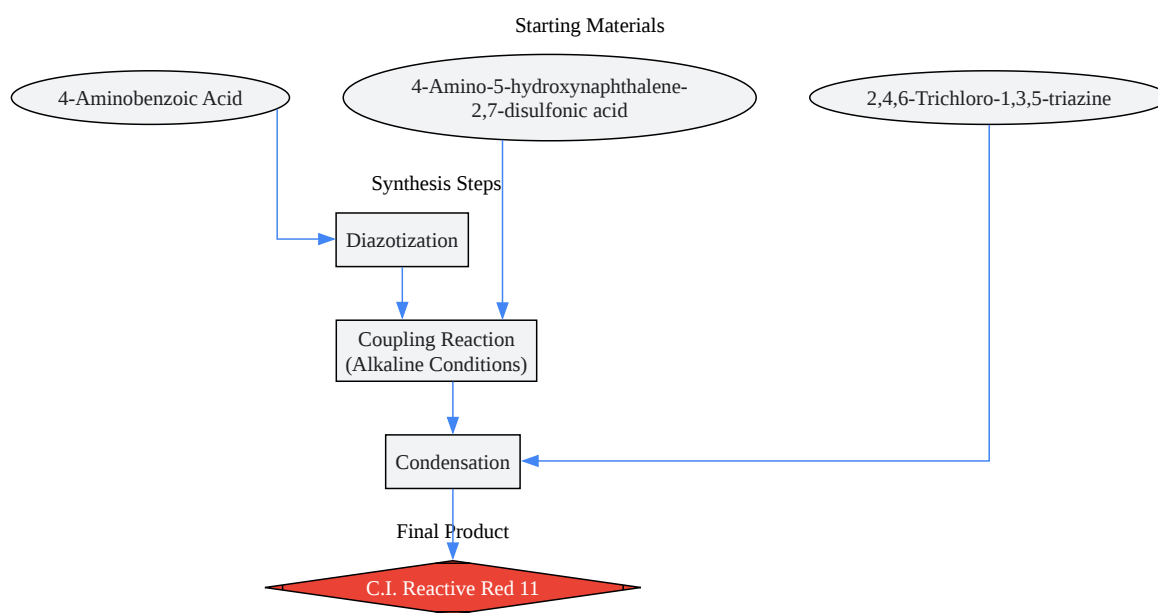
Reactive Red 11 is a purplish-red to red powder. Its primary identification and key physicochemical properties are summarized below. While there are some discrepancies in the reported molecular formula across various sources, the most frequently cited formula is presented.

Property	Value	Reference(s)
CAS Number	12226-08-3	[1]
Molecular Formula	C ₂₀ H ₉ Cl ₂ N ₆ Na ₃ O ₉ S ₂	
Molecular Weight	681.33 g/mol	
Appearance	Purplish-red or red powder	
Solubility	Soluble in water.	
Synonyms	C.I. Reactive Red 11, Procion Brilliant Red M-8B, Reactive brilliant Red X-8B, CHEMICTIVE BRILLIANT ROSE 3B	[1]

Manufacturing and Applications

General Manufacturing Process

The synthesis of C.I. **Reactive Red 11** involves a multi-step chemical process. A generalized workflow for its production is outlined below. The process begins with the diazotization of 4-aminobenzoic acid. This is followed by a coupling reaction with 4-amino-5-hydroxynaphthalene-2,7-disulfonic acid under alkaline conditions. The resulting intermediate then undergoes condensation with 2,4,6-trichloro-1,3,5-triazine.



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Fig. 1: Generalized manufacturing workflow for C.I. **Reactive Red 11**.

Industrial and Research Applications

The primary application of **Reactive Red 11** is in the textile industry for the dyeing of cotton, viscose, and silk fabrics. Its reactive nature allows it to form covalent bonds with the fibers, resulting in excellent colorfastness.

In a research context, it has been used as a substrate in studies focused on the microbial degradation of azo dyes. Additionally, like other reactive dyes, it has potential applications as a biological stain for visualizing cellular components.

Biological Interactions and Toxicology

Direct applications of **Reactive Red 11** in drug development have not been identified. However, its interaction with biological systems, particularly its enzymatic degradation and toxicological profile, are relevant to life science researchers.

Enzymatic Degradation Pathway

The biodegradation of azo dyes like **Reactive Red 11** is a critical area of environmental research. The initial and rate-limiting step in the bacterial degradation of azo dyes is the reductive cleavage of the azo bond ($-N=N-$). This is typically carried out by enzymes known as azoreductases under anaerobic or anoxic conditions, leading to the formation of aromatic amines, which may themselves be toxic. Subsequent degradation of these aromatic amines often occurs under aerobic conditions.



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Fig. 2: Generalized pathway for the enzymatic degradation of azo dyes.

Toxicological Profile

The toxicological data for C.I. **Reactive Red 11** is summarized in the table below. It is important to note that while the dye itself may have low acute toxicity, the aromatic amines produced during its degradation can be of greater concern.

Test	Result	Reference(s)
Rat Oral LD ₅₀	> 5000 mg/kg	[2]
Dermal Irritation (Rabbit)	Not an irritant	[2]
Eye Irritation	Slightly irritant	[2]
Mutagenic Effects	No mutagenic effects reported.	[2]
Sensitization	May cause an allergic skin reaction. May cause allergy or asthma symptoms or breathing difficulties if inhaled.	[1]

Experimental Protocols

Microbial Decolorization of Reactive Red 11

This protocol is adapted from a study on the decolorization of **Reactive Red 11** by the bacterial strain *Lysinibacillus boronitolerans* CMGS-2.

Objective: To assess the ability of a microbial culture to decolorize an aqueous solution of **Reactive Red 11**.

Materials:

- *Lysinibacillus boronitolerans* CMGS-2 culture
- **Reactive Red 11**
- Synthetic Mineral Salt Medium (MSM)
- Yeast Extract
- Spectrophotometer

Media Preparation (per 1000 mL distilled water):

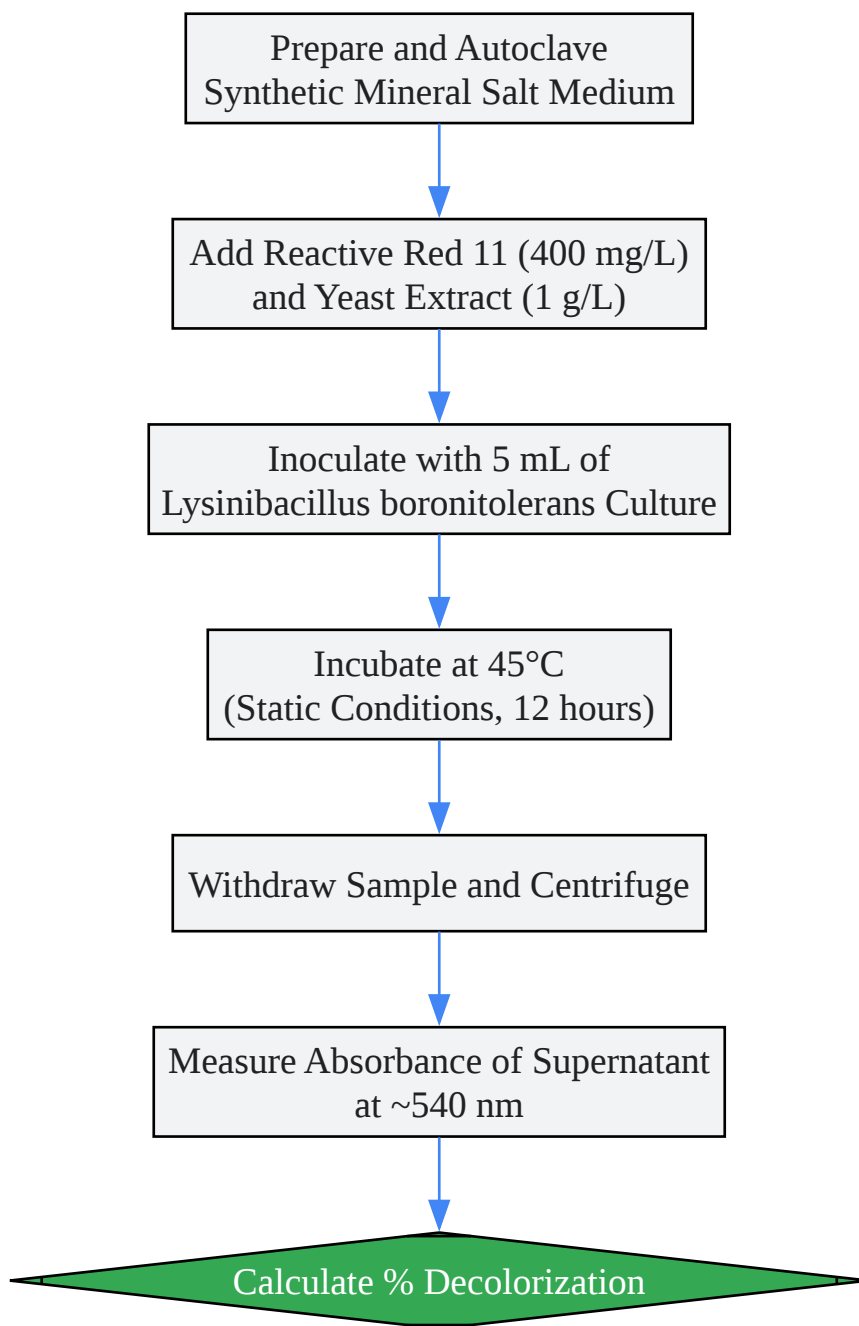
- Na₂HPO₄·2H₂O: 12.00 g

- KH_2PO_4 : 2.00 g
- NH_4NO_3 : 0.50 g
- $\text{MgCl}_2 \cdot 6\text{H}_2\text{O}$: 0.10 g
- $\text{Ca}(\text{NO}_3)_2 \cdot 4\text{H}_2\text{O}$: 50.00 mg
- $\text{FeCl}_2 \cdot 4\text{H}_2\text{O}$: 7.50 mg
- Trace elements solution: 1 mL (containing $\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$ 0.10 mg/L, $\text{ZnSO}_4 \cdot 7\text{H}_2\text{O}$ 0.05 mg/L, $\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$ 0.02 mg/L, $\text{CaCl}_2 \cdot 6\text{H}_2\text{O}$ 0.005 mg/L, $\text{MnSO}_4 \cdot \text{H}_2\text{O}$ 0.017 mg/L)
- Adjust pH to 9.0

Experimental Procedure:

- Prepare the MSM and autoclave.
- Prepare a stock solution of **Reactive Red 11**.
- Add **Reactive Red 11** to the sterile MSM to a final concentration of 400 mg/L.
- Add yeast extract to a final concentration of 1 g/L.
- Inoculate the medium with 5 mL of an actively growing culture of *Lysinibacillus boronitolerans* CMGS-2.
- Incubate the culture under static conditions at 45°C for 12 hours.
- At regular intervals, withdraw an aliquot of the culture medium and centrifuge to pellet the bacterial cells.
- Measure the absorbance of the supernatant at the maximum wavelength of **Reactive Red 11** (approximately 540 nm) using a spectrophotometer.
- Calculate the percentage of decolorization using the following formula: % Decolorization = $[(\text{Initial Absorbance} - \text{Final Absorbance}) / \text{Initial Absorbance}] \times 100$

Expected Results: Under these optimized conditions, a decolorization of approximately 96.8% can be achieved within 12 hours.



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Fig. 3: Experimental workflow for the microbial decolorization of **Reactive Red 11**.

Conclusion

C.I. **Reactive Red 11** is a well-characterized reactive dye with significant applications in the textile industry. For researchers and scientists, its relevance extends to the fields of environmental science and toxicology, particularly in the study of microbial degradation of azo dyes. The provided experimental protocol for decolorization offers a basis for further research into bioremediation strategies. While not directly involved in drug development, the study of its biological interactions provides valuable data on the enzymatic processes involved in xenobiotic metabolism.

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References

- 1. C.I. Reactive Red 11 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. img.ssw.com [img.ssw.com]
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